

# 4-Butyl-4-hydroxycyclohexan-1-one CAS number and identifiers

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## Compound of Interest

Compound Name: 4-Butyl-4-hydroxycyclohexan-1-one

CAS No.: 1039531-04-8

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An In-Depth Technical Guide to **4-Butyl-4-hydroxycyclohexan-1-one**: Synthesis, Properties, and Drug Development Potential

## Authored by a Senior Application Scientist

**Abstract:** This technical guide provides a comprehensive overview of **4-Butyl-4-hydroxycyclohexan-1-one**, a substituted cyclohexanone of interest in organic synthesis and medicinal chemistry. Due to its status as a potentially novel or non-commercial compound, this guide synthesizes information from closely related analogs to predict its chemical identifiers, physicochemical properties, and reactivity. Detailed synthetic protocols, potential applications in drug discovery, and necessary safety precautions are discussed, offering a foundational resource for researchers and drug development professionals.

## Introduction: The Significance of Substituted Cyclohexanones

The cyclohexanone scaffold is a privileged motif in medicinal chemistry, appearing in a wide array of natural products and synthetic pharmaceuticals. Its conformational flexibility and the ability to introduce substituents at various positions with stereochemical control make it a versatile building block for creating structurally diverse molecules. The introduction of both a hydroxyl and an alkyl group on the same carbon, as in **4-Butyl-4-hydroxycyclohexan-1-one**, creates a tertiary alcohol. This feature can significantly influence the molecule's polarity, hydrogen bonding capacity, and metabolic stability, making it an intriguing candidate for drug design.

While specific data for **4-Butyl-4-hydroxycyclohexan-1-one** is not readily available in major chemical databases, its structural features suggest potential applications as an intermediate in the synthesis of complex molecules, including those with therapeutic potential. This guide aims to provide a robust theoretical and practical framework for scientists working with or considering the synthesis of this and related compounds.

## Chemical Identifiers and Physicochemical Properties

As of the latest database searches, a specific CAS number for **4-Butyl-4-hydroxycyclohexan-1-one** has not been assigned, suggesting it is not a commercially cataloged compound. However, we can predict its key identifiers and properties based on its structure and comparison with analogous compounds.

Table 1: Predicted Identifiers for **4-Butyl-4-hydroxycyclohexan-1-one**

| Identifier        | Value                                          | Source/Method         |
|-------------------|------------------------------------------------|-----------------------|
| IUPAC Name        | 4-Butyl-4-hydroxycyclohexan-1-one              | IUPAC Nomenclature    |
| Molecular Formula | C <sub>10</sub> H <sub>18</sub> O <sub>2</sub> | Elemental Composition |
| Molecular Weight  | 170.25 g/mol                                   | Calculation           |
| Canonical SMILES  | CCCCC1(CCC(=O)CC1)O                            | Structure to SMILES   |
| InChI Key         | (Predicted)                                    | Structure to InChI    |
| CAS Number        | Not Assigned                                   | Database Search       |

Chemical Structure Diagram:

Caption: Chemical structure of **4-Butyl-4-hydroxycyclohexan-1-one**.

Table 2: Predicted Physicochemical Properties

| Property      | Predicted Value                                                                                  | Notes                                                                           |
|---------------|--------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------|
| Appearance    | Colorless to pale yellow liquid or low-melting solid                                             | Based on similar compounds[1]                                                   |
| Boiling Point | > 200 °C                                                                                         | Extrapolated from related structures[2]                                         |
| Melting Point | < 25 °C                                                                                          | Likely a liquid at room temperature                                             |
| Solubility    | Soluble in organic solvents (e.g., ethanol, acetone, ethyl acetate); sparingly soluble in water. | The hydroxyl group increases water solubility compared to 4-butylcyclohexanone. |
| pKa           | ~14-16 (for the hydroxyl group)                                                                  | Typical for a tertiary alcohol                                                  |

## Synthesis of 4-Butyl-4-hydroxycyclohexan-1-one

The synthesis of **4-Butyl-4-hydroxycyclohexan-1-one** can be logically approached through the Grignard reaction, a robust and well-established method for forming carbon-carbon bonds and introducing a hydroxyl group. The starting material for this synthesis would be 1,4-cyclohexanedione.

Synthetic Workflow Diagram:



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Caption: Proposed synthetic workflow for **4-Butyl-4-hydroxycyclohexan-1-one**.

## Experimental Protocol:

### Part 1: Protection of 1,4-Cyclohexanedione

- **Rationale:** To prevent the Grignard reagent from reacting with both carbonyl groups, one must be selectively protected. A common protecting group for ketones is an ethylene ketal.
- **Procedure:**
  - To a solution of 1,4-cyclohexanedione (1 equivalent) in toluene, add ethylene glycol (1.1 equivalents) and a catalytic amount of p-toluenesulfonic acid.
  - Heat the mixture to reflux with a Dean-Stark apparatus to remove the water formed during the reaction.
  - Monitor the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
  - Upon completion, cool the reaction mixture and wash with a saturated aqueous solution of sodium bicarbonate and then with brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the mono-protected ketal, which can be purified by column

chromatography or distillation.

## Part 2: Grignard Reaction

- Rationale: The Grignard reagent, n-butylmagnesium bromide, will act as a nucleophile, attacking the unprotected carbonyl carbon to form the tertiary alcohol.
- Procedure:
  - Prepare n-butylmagnesium bromide by reacting n-butyl bromide with magnesium turnings in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).
  - Cool the Grignard reagent to 0 °C in an ice bath.
  - Slowly add a solution of the mono-protected ketal from Part 1 in anhydrous THF to the Grignard reagent.
  - Allow the reaction to warm to room temperature and stir for several hours until completion is confirmed by TLC.
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Extract the product with ethyl acetate, and wash the combined organic layers with brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.

## Part 3: Deprotection

- Rationale: The final step is to remove the ethylene ketal protecting group to reveal the second carbonyl group, yielding the desired product.
- Procedure:
  - Dissolve the crude product from Part 2 in a mixture of acetone and dilute hydrochloric acid.

- Stir the reaction at room temperature, monitoring by TLC for the disappearance of the protected intermediate.
- Once the reaction is complete, neutralize the acid with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with ethyl acetate.
- Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the final product, **4-Butyl-4-hydroxycyclohexan-1-one**, by column chromatography on silica gel.

## Potential Applications in Drug Development

While there is no specific literature on the biological activity of **4-Butyl-4-hydroxycyclohexan-1-one**, the 4-hydroxycyclohexanone core is a valuable pharmacophore.

- **Scaffold for Complex Synthesis:** This molecule can serve as a starting point for the synthesis of more complex structures. The ketone and hydroxyl groups offer two points for further functionalization.
- **Modulation of Physicochemical Properties:** The introduction of the n-butyl and hydroxyl groups can fine-tune the lipophilicity and hydrogen bonding potential of a lead compound, which is crucial for optimizing its ADME (absorption, distribution, metabolism, and excretion) properties.
- **Inspiration from Related Structures:**
  - The structurally related 4-tert-butylcyclohexanone is used in fragrance and as a laboratory chemical[3][4].
  - Derivatives of 4-hydroxycyclohexanone have been investigated as intermediates in the synthesis of pharmacologically active compounds[5]. For instance, substituted cyclohexanones are key intermediates for various pharmaceutical agents[5].

- The cyclohexanone moiety is a core component in inhibitors of serine proteases like plasmin, which are targets in anti-angiogenesis therapies for cancer[6].

## Safety and Handling

Given the lack of specific safety data for **4-Butyl-4-hydroxycyclohexan-1-one**, precautions should be based on structurally related compounds.

- Hazards: Similar ketones and alcohols can be skin and eye irritants[7][8]. Harmful if swallowed or inhaled in large quantities.
- Personal Protective Equipment (PPE):
  - Wear standard laboratory attire, including a lab coat and closed-toe shoes.
  - Use chemical-resistant gloves (e.g., nitrile).
  - Wear safety glasses or goggles.
  - Handle in a well-ventilated area or a chemical fume hood.
- Handling:
  - Avoid contact with skin and eyes[7].
  - Avoid inhalation of vapors[7].
  - Keep away from sources of ignition as it may be flammable[7].
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

## Conclusion

**4-Butyl-4-hydroxycyclohexan-1-one** represents an intriguing yet underexplored molecule with significant potential as a building block in synthetic and medicinal chemistry. While direct

experimental data is scarce, this guide provides a comprehensive theoretical framework for its synthesis, properties, and potential applications based on the well-understood chemistry of its structural analogs. The proposed synthetic route is robust and relies on standard organic chemistry techniques. Researchers and drug development professionals can use this guide as a starting point for exploring the utility of this and similar substituted cyclohexanones in their scientific endeavors. Further research is warranted to isolate and characterize this compound and to evaluate its biological activity.

## References

- Sigma-Aldrich. (2017, September 27).
- Fisher Scientific. (2014, March 27).
- Sigma-Aldrich. (2024, September 8).
- CPACChem. (n.d.).
- National Center for Biotechnology Information. (n.d.). 4-Butylcyclohexanone. In PubChem Compound Database. Retrieved from [\[Link\]](#)
- Sarpong, R., & Govek, S. P. (2002). General Synthesis for Chiral 4-Alkyl-4-hydroxycyclohexenones. *Organic Letters*, 4(26), 4661–4664.
- NIST. (n.d.). 2,6-Di-tert-butyl-4-hydroxy-4-methylcyclohexa-2,5-dien-1-one. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). 2,6-di(t-butyl)-4-hydroxy-4-methyl-2,5-cyclohexadiene-1-one (CAS 10396-80-2). Retrieved from [\[Link\]](#)
- Merck. (n.d.).
- precisionFDA. (n.d.). 4-TERT-BUTYLCYCLOHEXANONE. Retrieved from [\[Link\]](#)
- Parladar, V., Gültekin, M. S., & Çelik, M. (2006). Synthesis of 4-Hydroxy-4-Methylcyclohex-2-En-1-One. *Journal of Chemical Research*, 2006(1), 10-11.
- Chemsr. (2025, August 25). 4-Hydroxycyclohexanone | CAS#:13482-22-9. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US5886232A - Process for preparing substituted cyclohexanones.

- U.S. Environmental Protection Agency. (n.d.). 4-Hydroxy-2,2,6-trimethylcyclohexan-1-one Properties. Retrieved from [\[Link\]](#)
- Discovery of 4-[4-((3R)-1-butyl-3-[(R)-cyclohexyl(hydroxy)methyl]-2,5-dioxo-1,4,9-triazaspiro[5.5]undec-9-yl)methyl)phenoxy]benzoic acid hydrochloride: A highly potent orally available CCR5 selective antagonist. (2010). Bioorganic & Medicinal Chemistry Letters, 20(4), 1438-1442.
- SIELC Technologies. (n.d.). Separation of 4-tert-Butylcyclohexanone on Newcrom R1 HPLC column. Retrieved from [\[Link\]](#)
- ChemSynthesis. (2025, May 20). 4-hydroxycyclohexanone. Retrieved from [\[Link\]](#)
- Discovery of 2',6-Bis(4-hydroxybenzyl)-2-acetylcyclohexanone, a Novel FtsZ Inhibitor. (2022, October 18). Molecules, 27(20), 7009.
- Google Patents. (2024, July 24). EP4402276A1 - Process to produce (1 r, 4 r)-4-substituted cyclohexane-1-amines.
- A comparison of cyclohexanone and tetrahydro-4H-thiopyran-4-one 1,1-dioxide as pharmacophores for the design of peptide-based inhibitors of the serine protease plasmin. (2005, October 14). Journal of Medicinal Chemistry, 48(22), 6986-6992.
- Heide, M., Reifenrath, J., Herrmann, A., & Engelhard, C. (2025). Fast and Sustainable Active Pharmaceutical Ingredient (API) Screening in Over-the-Counter and Prescription Drug Products by Surface-Assisted Plasma-Based Desorption/Ionization High-Resolution Mass Spectrometry. Analytical Methods.

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## Sources

- 1. CAS 17429-02-6: 4-hydroxy-4-methylcyclohexanone [\[cymitquimica.com\]](https://cymitquimica.com)
- 2. CompTox Chemicals Dashboard [\[comptox.epa.gov\]](https://comptox.epa.gov)
- 3. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 4. sigmaaldrich.com [\[sigmaaldrich.com\]](https://sigmaaldrich.com)

- 5. US5886232A - Process for preparing substituted cyclohexanones - Google Patents [[patents.google.com](https://patents.google.com)]
- 6. A comparison of cyclohexanone and tetrahydro-4H-thiopyran-4-one 1,1-dioxide as pharmacophores for the design of peptide-based inhibitors of the serine protease plasmin - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. [louisville.edu](https://louisville.edu) [[louisville.edu](https://louisville.edu)]
- 8. [cpachem.com](https://cpachem.com) [[cpachem.com](https://cpachem.com)]
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